

Spectroscopic Profile of 3,4-Dichlorophenylalanine: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-3-(3,4-dichlorophenyl)propanoic acid

CAS No.: 5472-67-3

Cat. No.: B556690

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and analytical methodologies for 3,4-Dichlorophenylalanine. Due to the limited availability of public domain spectroscopic data for this specific compound, this document focuses on presenting the expected data based on its chemical structure and providing detailed, generalized experimental protocols for acquiring such data.

Core Compound Information

Property	Value	Source
Chemical Name	3,4-Dichlorophenylalanine	-
Molecular Formula	C ₉ H ₉ Cl ₂ NO ₂	[1]
Molecular Weight	234.08 g/mol	[1]
CAS Number	52794-99-7 (L-form)	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For 3,4-Dichlorophenylalanine, ^1H and ^{13}C NMR would provide key information about the protons and carbons in the structure, respectively.

Data Presentation

Table 1: ^1H NMR (Proton NMR) Data for 3,4-Dichlorophenylalanine

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available	-	-	Aromatic Protons
Data not available	-	-	α -Proton
Data not available	-	-	β -Protons
Data not available	-	-	Amine Protons
Data not available	-	-	Carboxylic Acid Proton

Table 2: ^{13}C NMR (Carbon NMR) Data for 3,4-Dichlorophenylalanine

Chemical Shift (δ) ppm	Assignment
Data not available	Carboxylic Carbon
Data not available	Aromatic Carbons (substituted)
Data not available	Aromatic Carbons (unsubstituted)
Data not available	α -Carbon
Data not available	β -Carbon

Experimental Protocol: NMR Spectroscopy of Amino Acids

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra of 3,4-Dichlorophenylalanine.

Materials:

- 3,4-Dichlorophenylalanine sample
- Deuterated solvent (e.g., Deuterium Oxide - D_2O , or Deuterated Dimethyl Sulfoxide - DMSO-d_6)
- NMR tubes (5 mm)
- NMR Spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of 3,4-Dichlorophenylalanine in 0.5-0.7 mL of a suitable deuterated solvent in a clean, dry vial. The choice of solvent depends on the solubility of the amino acid and the desired proton exchange characteristics. D_2O is commonly used for its ability to exchange with labile protons (e.g., $-\text{NH}_2$ and $-\text{COOH}$), which can simplify the spectrum. DMSO-d_6 can be used if observation of these labile protons is desired.
- Transfer to NMR Tube: Transfer the solution to a 5 mm NMR tube. Ensure the sample height is appropriate for the spectrometer's probe (typically around 4-5 cm).
- Spectrometer Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity, which is crucial for obtaining sharp spectral lines.
- ^1H NMR Acquisition:
 - Set the appropriate spectral width, acquisition time, and relaxation delay.

- Acquire the ^1H NMR spectrum. The number of scans will depend on the sample concentration.
- Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
- Integrate the signals and determine the chemical shifts relative to a reference standard (e.g., TMS or the residual solvent peak).
- ^{13}C NMR Acquisition:
 - Switch the spectrometer to the ^{13}C nucleus frequency.
 - Set up a proton-decoupled ^{13}C NMR experiment. This will result in a spectrum where each unique carbon atom appears as a single line.
 - Acquire the ^{13}C NMR spectrum. Due to the low natural abundance of ^{13}C , a larger number of scans is typically required compared to ^1H NMR.
 - Process the data similarly to the ^1H spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Data Presentation

Table 3: FTIR Data for 3,4-Dichlorophenylalanine

Wavenumber (cm ⁻¹)	Functional Group
Data not available	O-H stretch (Carboxylic acid)
Data not available	N-H stretch (Amine)
Data not available	C-H stretch (Aromatic)
Data not available	C-H stretch (Aliphatic)
Data not available	C=O stretch (Carboxylic acid)
Data not available	C=C stretch (Aromatic)
Data not available	C-Cl stretch

Experimental Protocol: FTIR Spectroscopy of Amino Acids

Objective: To obtain an FTIR spectrum of 3,4-Dichlorophenylalanine to identify its functional groups.

Materials:

- 3,4-Dichlorophenylalanine sample (solid)
- Potassium Bromide (KBr, IR grade)
- Agate mortar and pestle
- Pellet press
- FTIR Spectrometer

Procedure:

- Sample Preparation (KBr Pellet Method):
 - Place a small amount of KBr powder (approx. 100-200 mg) in an agate mortar and grind it to a fine powder to remove any adsorbed water.

- Add a small amount of the 3,4-Dichlorophenylalanine sample (approx. 1-2 mg) to the KBr.
- Grind the mixture thoroughly to ensure the sample is evenly dispersed in the KBr matrix.
- Transfer a portion of the mixture to the pellet press die.
- Apply pressure (typically 8-10 tons) for a few minutes to form a transparent or semi-transparent pellet.
- Spectrum Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum.
 - The spectrometer will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis:
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound.

Data Presentation

Table 4: Mass Spectrometry Data for 3,4-Dichlorophenylalanine

m/z	Ion
Data not available	$[M+H]^+$ (Molecular ion + proton)
Data not available	$[M]^+$ (Molecular ion)
Data not available	Fragment ions

Experimental Protocol: Mass Spectrometry of Amino Acids

Objective: To determine the molecular weight and fragmentation pattern of 3,4-Dichlorophenylalanine.

Materials:

- 3,4-Dichlorophenylalanine sample
- Solvent (e.g., methanol, acetonitrile, water)
- Mass Spectrometer (e.g., with Electrospray Ionization - ESI)

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the 3,4-Dichlorophenylalanine sample in a suitable solvent. The concentration will depend on the sensitivity of the mass spectrometer but is typically in the low micromolar to nanomolar range.
- Infusion and Ionization:
 - Introduce the sample solution into the mass spectrometer's ion source via direct infusion using a syringe pump.
 - Electrospray ionization (ESI) is a common method for amino acids. The sample solution is passed through a charged capillary, creating a fine spray of charged droplets. As the

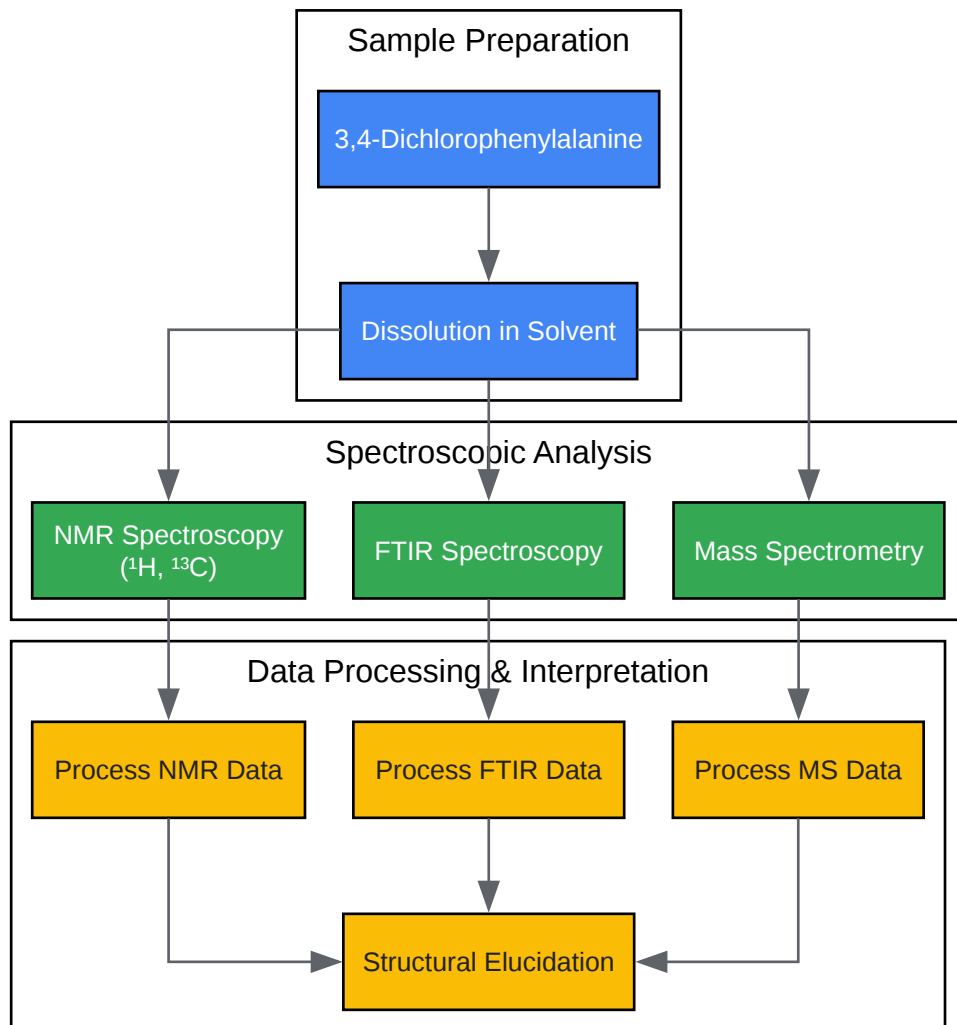
solvent evaporates, the charge density on the droplets increases, eventually leading to the formation of gas-phase ions.

- Mass Analysis:
 - The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection and Spectrum Generation:
 - The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
- Data Analysis:
 - Identify the molecular ion peak ($[M+H]^+$ in positive ion mode or $[M-H]^-$ in negative ion mode) to confirm the molecular weight of the compound.
 - Analyze the fragmentation pattern to gain structural information.

Workflow Visualization

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound like 3,4-Dichlorophenylalanine.

General Workflow for Spectroscopic Analysis



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A generalized workflow for the spectroscopic analysis of a chemical compound.

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References

- 1. 3,4-Dichloro-L-phenylalanine | C₉H₉Cl₂NO₂ | CID 2761498 - PubChem [pubchem.ncbi.nlm.nih.gov]
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